

Technical Support Center: (R)-1-Tosyloxy-2,3-propanediol

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Compound of Interest

Compound Name: (R)-1-Tosyloxy-2,3-propanediol

Cat. No.: B013917

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **(R)-1-Tosyloxy-2,3-propanediol** (CAS: 41274-09-3).

Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store **(R)-1-Tosyloxy-2,3-propanediol**?

A1: To ensure the long-term stability and purity of **(R)-1-Tosyloxy-2,3-propanediol**, it should be stored in a cool, dry place.^[1] The container must be tightly sealed to protect the compound from moisture, as it is hygroscopic.^[2] For optimal shelf life, storing under an inert gas atmosphere (such as argon or nitrogen) is also recommended.^[1] Some related compounds exhibit light sensitivity, so storing the material protected from light is a prudent precautionary measure.^[2]

Q2: What are the signs of degradation for this compound?

A2: Physical signs of degradation can include a change in appearance from a clear or colorless liquid to a yellowish hue, or the presence of solid precipitates. Chemically, the primary degradation pathway is hydrolysis of the tosylate ester bond, which may result in the formation of p-toluenesulfonic acid and (R)-glycerol. The presence of acidic byproducts can be a key indicator of decomposition.

Q3: My vial of **(R)-1-Tosyloxy-2,3-propanediol** was left at room temperature for an extended period. Is it still usable?

A3: While the compound is chemically stable at standard room temperature, prolonged exposure to ambient conditions, especially humidity, can lead to gradual hydrolysis.[2] We recommend assessing the purity of the material before use if it has been stored outside of the recommended conditions. A simple purity check, such as Thin-Layer Chromatography (TLC), can help determine if significant degradation has occurred.

Q4: What solvents are compatible with **(R)-1-Tosyloxy-2,3-propanediol**?

A4: The compound is generally soluble in a range of organic solvents. However, it is crucial to avoid protic solvents like water and methanol, especially at elevated temperatures (e.g., above 40°C), as they can cause hydrolysis of the tosyl group.[3] For reactions, anhydrous aprotic solvents are recommended.

Q5: What are the main chemical incompatibilities of this compound?

A5: **(R)-1-Tosyloxy-2,3-propanediol** should be stored away from strong oxidizing agents, reducing agents, acid chlorides, and acid anhydrides.[4] The tosylate group is a good leaving group, making the compound susceptible to nucleophilic attack. It is also sensitive to acidic conditions, which can catalyze decomposition.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reaction yield is lower than expected.	Compound degradation due to improper storage or handling.	1. Verify the purity of the starting material using the protocol below (Purity Assessment by TLC).2. Ensure all solvents and reagents used in the reaction are anhydrous.3. Use a fresh vial of the compound stored under recommended conditions.
Inconsistent results between batches.	Batch-to-batch variability or degradation of an older batch.	1. Document the lot number for each experiment.2. Assess the purity of each batch before use.3. If degradation is suspected in an older batch, compare its TLC profile against a new, unopened batch.
Compound appears discolored or contains precipitates.	Significant degradation has likely occurred.	It is not recommended to use the material. Dispose of the compound in accordance with local regulations.

Summary of Properties and Storage Conditions

Parameter	Recommendation / Value	Source
CAS Number	41274-09-3	[6]
Molecular Formula	C ₁₀ H ₁₄ O ₅ S	[6]
Molecular Weight	246.28 g/mol	[6][7]
Appearance	Colorless to pale yellow liquid	[4]
Recommended Storage Temp.	Cool location (e.g., Refrigerator)	[1]
Storage Conditions	Tightly sealed container, protect from moisture/humidity, store under inert gas, protect from light.	[1][2]
Key Incompatibilities	Protic solvents (water, methanol), strong oxidizing agents, strong acids, reducing agents.	[3][4]

Experimental Protocols

Protocol 1: Purity Assessment by Thin-Layer Chromatography (TLC)

This protocol provides a general method to quickly assess the purity of **(R)-1-Tosyloxy-2,3-propanediol** and check for non-volatile impurities or degradation products.

Materials:

- **(R)-1-Tosyloxy-2,3-propanediol** sample
- TLC Plate (Silica gel 60 F₂₅₄)
- Mobile Phase (Eluent): e.g., 50:50 Ethyl Acetate/Hexane (solvent system may need optimization)

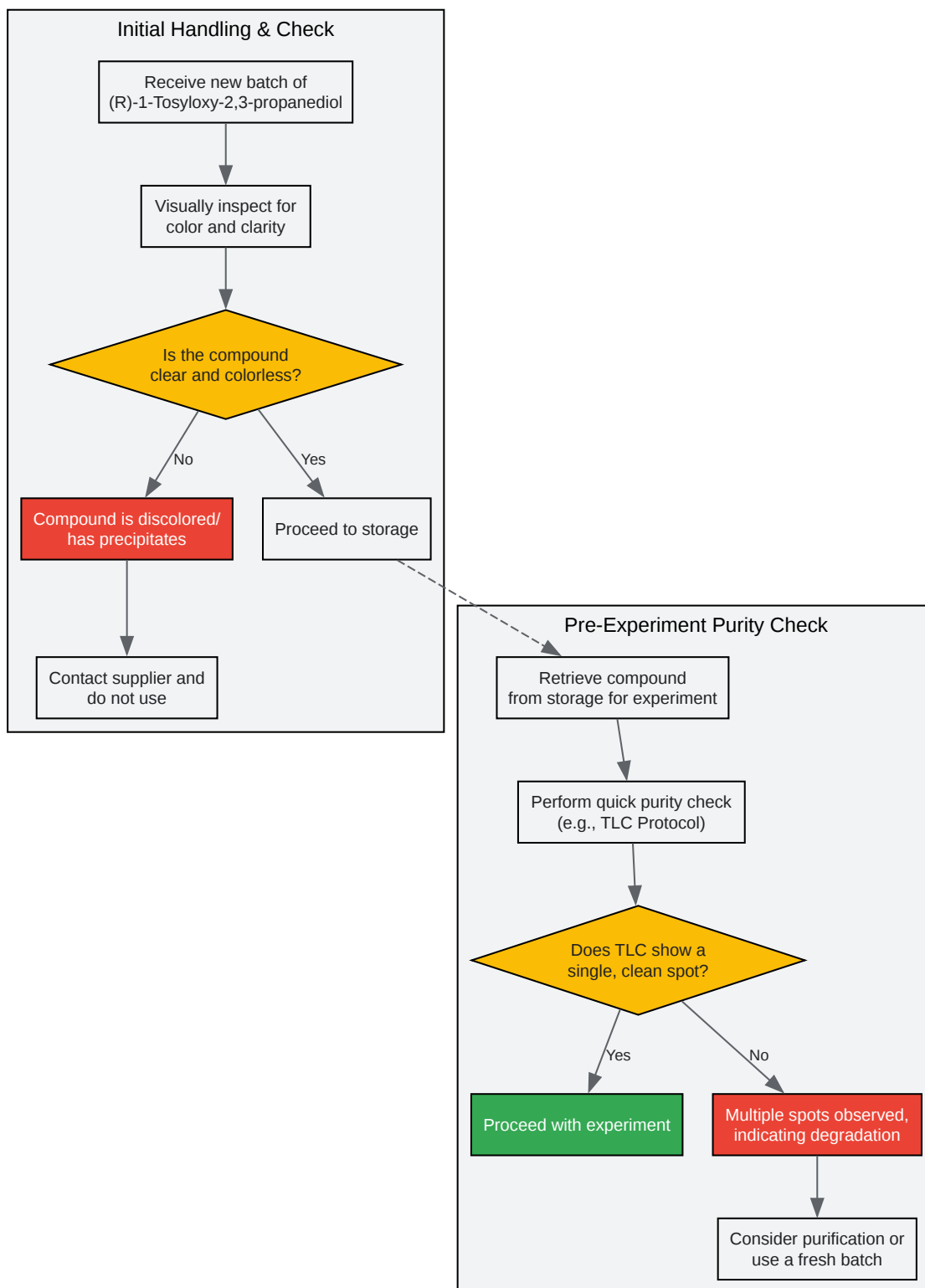
- Developing Chamber
- Visualization agent: UV lamp (254 nm) and a potassium permanganate (KMnO₄) stain.
- Capillary tubes or micropipette

Procedure:

- Sample Preparation: Dissolve a small amount (1-2 mg) of the **(R)-1-Tosyloxy-2,3-propanediol** in a suitable volatile solvent (e.g., ethyl acetate or dichloromethane).
- Spotting: Using a capillary tube, spot a small amount of the dissolved sample onto the baseline of the TLC plate.
- Development: Place the TLC plate in a developing chamber containing the mobile phase. Ensure the solvent level is below the baseline. Allow the solvent to run up the plate until it is about 1 cm from the top.
- Visualization:
 - Remove the plate from the chamber and mark the solvent front.
 - Allow the plate to dry completely.
 - Visualize the plate under a UV lamp (254 nm). The tosyl group should allow for UV visualization. Circle any visible spots.
 - Next, dip the plate into a potassium permanganate stain and gently heat with a heat gun. The diol functionality will react with the stain, appearing as yellow/brown spots on a purple background.
- Analysis: A pure sample should ideally show a single spot. The presence of additional spots, particularly one at the baseline (which could be p-toluenesulfonic acid or glycerol), indicates the presence of impurities or degradation.

Visual Guides

Diagram 1: Troubleshooting Workflow for (R)-1-Tosyloxy-2,3-propanediol

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Caption: Troubleshooting workflow for handling and purity verification.

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